

# A Technical Guide to the Chemical Properties of Sodium Metaborate Solutions

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## Compound of Interest

Compound Name: Sodium;oxido(oxo)borane;hydrate

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This in-depth technical guide explores the core chemical properties of sodium metaborate solutions, providing quantitative data, detailed experimental protocols, and visualizations to support research and development activities. Sodium metaborate ( $\text{NaBO}_2$ ) is an alkaline salt with excellent buffering capacity, making it a versatile compound in various industrial and scientific applications, including as a component in cleaners, adhesives, and photographic developers.<sup>[1][2][3]</sup>

## Quantitative Physicochemical Properties

The following tables summarize key quantitative data for sodium metaborate solutions, facilitating easy comparison and reference.

### Table 1: pH of Sodium Metaborate Solutions at 20°C

Aqueous solutions of sodium metaborate exhibit a moderate increase in pH with increasing concentration, demonstrating its alkaline nature.<sup>[1]</sup> The pH of these solutions is a critical parameter in applications requiring stable alkaline conditions.

Concentration (% w/w)	pH Range <sup>[1]</sup>
0.5%	10.8 - 10.9
1.0%	11.0 - 11.1
2.0%	11.2 - 11.3
4.0%	11.4 - 11.5
6.0%	11.5 - 11.6
8.0%	11.6 - 11.8
10.0%	11.8 - 11.8
15.0%	11.9 - 12.0
18.0%	12.0 - 12.2

## Table 2: Solubility of Sodium Metaborate in Water

Sodium metaborate's high solubility allows for the preparation of solutions with a higher concentration of borate ions compared to other borates like borax at the same temperature.<sup>[1]</sup> <sup>[2]</sup> This property is particularly advantageous in applications requiring high borate concentrations. The solubility of different hydrated forms of sodium metaborate varies with temperature.

Temperature (°C)	Solubility of Anhydrous NaBO <sub>2</sub> (g/100 mL)[4]	Solubility of Sodium Metaborate Tetrahydrate (g/100g H <sub>2</sub> O)[1]	Solubility of Sodium Metaborate Octahydrate (g/100g H <sub>2</sub> O)[1]
0	16.4	22.4	30.4
5	-	24.3	32.9
10	-	26.3	35.6
15	-	28.6	38.8
20	-	31.0	41.9
25	28.2	33.4	45.3
30	-	36.5	49.5
35	-	39.6	53.6
40	-	43.2	58.5
45	-	47.7	64.5
50	-	52.8	71.5
100	125.2	-	-

### Table 3: Electrical Conductivity of Sodium Metaborate Solutions

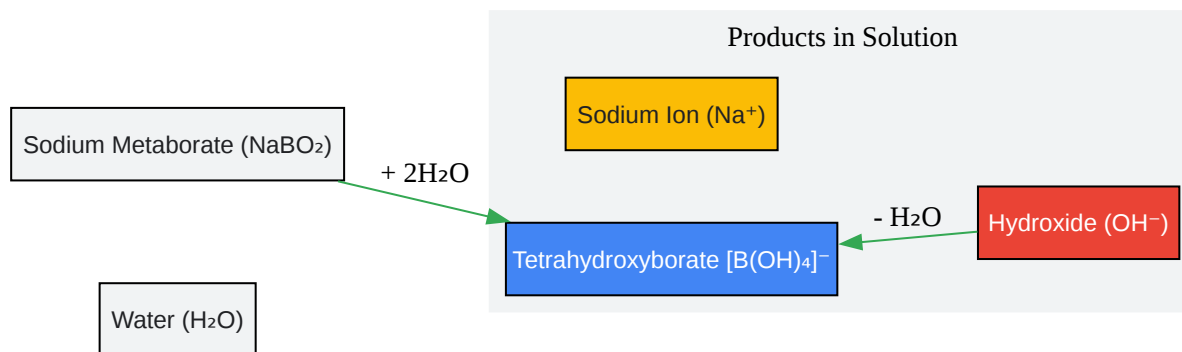
The electrical conductivity of sodium metaborate solutions is a measure of their ability to conduct an electric current, which is dependent on the concentration of ions in the solution.

Molality (mol/kg)	Conductivity at 298.15 K (S/m)[5]	Conductivity at 323.15 K (S/m)[5]
0.100	0.817	1.159
0.251	1.916	2.711
0.503	3.513	4.965
0.754	4.882	6.879
1.006	6.069	8.536
1.509	8.010	11.22
2.012	9.489	13.26
2.515	10.61	14.77
3.018	11.42	15.86
3.521	11.96	16.59
4.024	12.28	17.02
4.527	12.41	17.20
5.030	12.41	17.19
5.533	12.28	17.00
6.036	12.06	16.68

## Hydrolysis and Buffering Action

In aqueous solutions, the metaborate ion ( $\text{BO}_2^-$ ) undergoes hydrolysis to form the tetrahydroxyborate ion  $[\text{B}(\text{OH})_4]^-$  and hydroxide ions ( $\text{OH}^-$ ), which contributes to the alkalinity of the solution. This equilibrium is fundamental to the buffering capacity of sodium metaborate solutions.

The hydrolysis of sodium borohydride ( $\text{NaBH}_4$ ) also produces sodium metaborate as a byproduct.[5]



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### Hydrolysis of Sodium Metaborate in Water

## Experimental Protocols

The following sections detail the methodologies for determining the key chemical properties of sodium metaborate solutions.

### Determination of pH

The pH of sodium metaborate solutions is determined potentiometrically using a calibrated pH meter.

Apparatus and Reagents:

- pH meter with a glass electrode and a reference electrode (or a combination electrode)
- Magnetic stirrer and stir bar
- Beakers
- Standard buffer solutions (e.g., pH 7.0, 10.0, and 12.0)
- Distilled or deionized water
- Sodium metaborate

#### Procedure:

- **Calibration:** Calibrate the pH meter according to the manufacturer's instructions using at least two, and preferably three, standard buffer solutions that bracket the expected pH of the sample. For alkaline solutions like sodium metaborate, buffers with pH values of 7.0, 10.0, and a higher alkaline buffer are recommended.
- **Sample Preparation:** Prepare sodium metaborate solutions of desired concentrations by dissolving a known mass of sodium metaborate in a known volume of distilled or deionized water.
- **Measurement:**
  - Rinse the electrode with distilled or deionized water and gently blot dry with a lint-free tissue.
  - Immerse the electrode in the sodium metaborate solution.
  - Stir the solution gently with a magnetic stirrer.
  - Allow the reading to stabilize before recording the pH value.
  - Between measurements of different solutions, rinse the electrode thoroughly with distilled or deionized water.

## Determination of Solubility

The solubility of sodium metaborate can be determined by preparing a saturated solution at a specific temperature and then measuring the concentration of the dissolved solid.

#### Apparatus and Reagents:

- Constant temperature water bath or incubator
- Conical flasks with stoppers
- Magnetic stirrer and stir bars

- Filtration apparatus (e.g., vacuum filtration with Büchner funnel or syringe filter)
- Analytical balance
- Oven
- Sodium metaborate
- Distilled or deionized water

Procedure:

- Saturation: Add an excess amount of sodium metaborate to a known volume of distilled or deionized water in a conical flask.
- Equilibration: Place the flask in a constant temperature water bath and stir the mixture for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached and the solution is saturated.
- Filtration: Filter a portion of the saturated solution to remove the undissolved solid. The filtration should be performed at the same temperature as the equilibration to prevent changes in solubility.
- Analysis:
  - Accurately weigh a portion of the clear filtrate.
  - Evaporate the water from the weighed filtrate in an oven at a suitable temperature (e.g., 110°C) until a constant weight of the dry sodium metaborate is obtained.
  - The solubility can then be calculated as grams of sodium metaborate per 100 g of water.

## Determination of Electrical Conductivity

The electrical conductivity of sodium metaborate solutions is measured using a conductivity meter.

Apparatus and Reagents:

- Conductivity meter with a conductivity cell

- Beakers
- Standard potassium chloride (KCl) solutions for calibration
- Sodium metaborate
- Distilled or deionized water

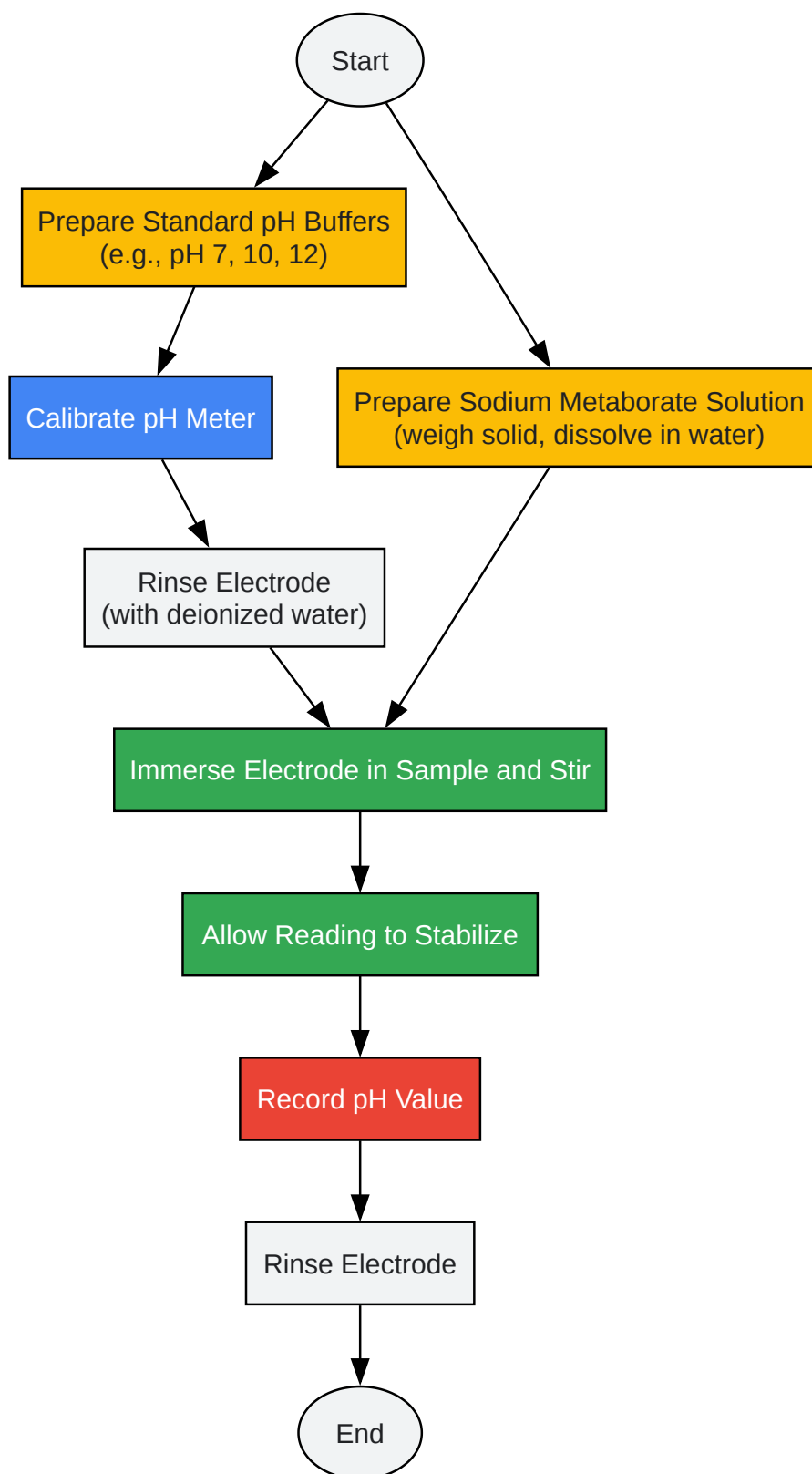
#### Procedure:

- Calibration: Calibrate the conductivity meter using standard KCl solutions of known conductivity according to the manufacturer's instructions.
- Sample Preparation: Prepare sodium metaborate solutions of various concentrations using distilled or deionized water.
- Measurement:
  - Rinse the conductivity cell with distilled or deionized water and then with the sample solution to be measured.
  - Immerse the cell in the sample solution, ensuring the electrodes are fully covered.
  - Allow the reading to stabilize and record the conductivity value.
  - Rinse the cell thoroughly between measurements of different solutions.

## Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the experimental determination of the pH of a sodium metaborate solution.





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